

# Proper Disposal of ZINC194100678: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ZINC194100678

Cat. No.: B11930747

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## For Immediate Release

Researchers and laboratory personnel now have access to a comprehensive guide on the proper disposal procedures for **ZINC194100678**, also known by its IUPAC name, Sodium zinc N,N-bis(carboxymethyl)glycinate. Due to the potential hazards associated with this compound, adherence to strict disposal protocols is crucial to ensure personnel safety and environmental protection.

**ZINC194100678** is a chemical compound that requires careful handling. While a specific Safety Data Sheet (SDS) for **ZINC194100678** is not readily available, data from structurally similar compounds, such as zinc glycinate and nitrilotriacetic acid (NTA), indicate potential health and environmental hazards. This guide synthesizes available information to provide a clear and actionable disposal plan.

## Hazard Profile and Safety Recommendations

Based on data from related compounds, **ZINC194100678** should be treated as a substance that is harmful if swallowed and capable of causing serious eye damage.<sup>[1][2][3][4][5]</sup>

Furthermore, the presence of zinc indicates that the compound is likely very toxic to aquatic life with long-lasting effects.<sup>[1][3]</sup> Some related compounds are also suspected of causing cancer.<sup>[2][6]</sup>

Personal Protective Equipment (PPE) is mandatory when handling **ZINC194100678**. This includes, but is not limited to:

- Safety goggles or a face shield
- Chemical-resistant gloves
- A lab coat or other protective clothing

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

## Quantitative Data Summary

For quick reference, the following table summarizes key hazard information extrapolated from related compounds.

Hazard Classification	Description	Primary Route of Exposure	Associated Risks
Acute Oral Toxicity	Harmful if swallowed. [1][2][3][4]	Ingestion	Nausea, vomiting, and potential for more severe internal damage.
Serious Eye Damage	Causes serious eye damage.[1][2][3][4][5]	Eyes	Irreversible eye damage, pain, and potential loss of vision.
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.[1][3]	Environmental Release	Harm to aquatic ecosystems and organisms.
Potential Carcinogen	Suspected of causing cancer.[2][6]	Inhalation, Ingestion, Skin Contact	Increased risk of cancer with repeated or significant exposure.

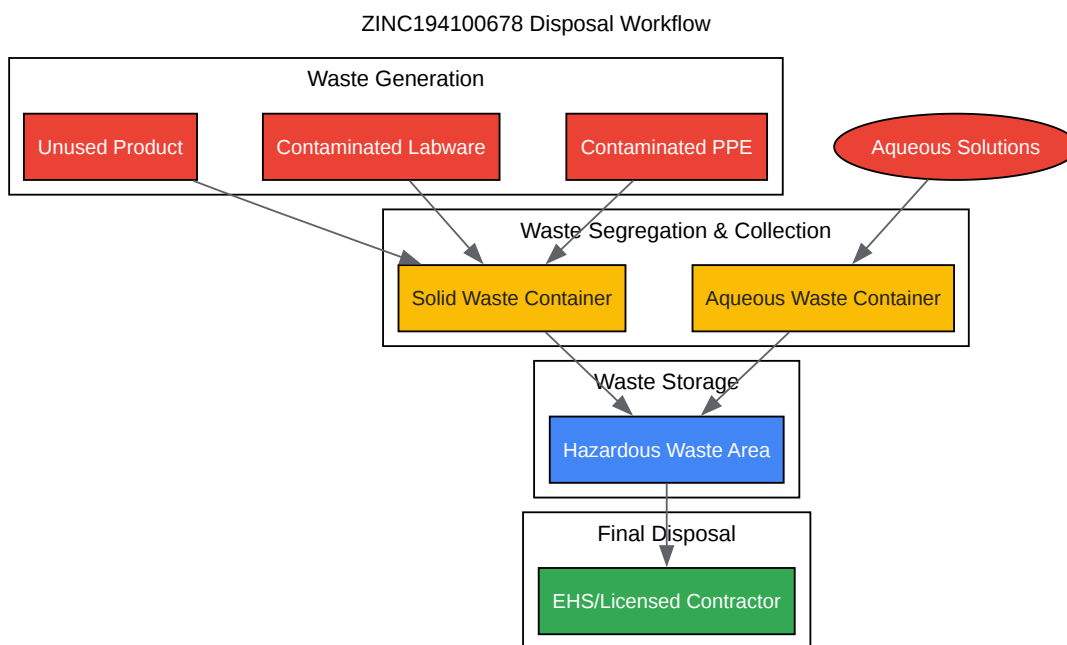
## Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **ZINC194100678** waste.

- Segregation: All waste containing **ZINC194100678**, including unused product, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, must be segregated from general laboratory waste.
- Waste Collection:
  - Solid Waste: Collect solid waste in a clearly labeled, sealed, and chemical-resistant container. The label should include the chemical name ("**ZINC194100678**" or "Sodium zinc N,N-bis(carboxymethyl)glycinate"), the hazard symbols (e.g., corrosive, health hazard, environmental hazard), and the date of accumulation.
  - Aqueous Solutions: Collect aqueous waste in a separate, clearly labeled, and sealed container. Do not mix with other chemical waste streams unless compatibility has been confirmed. The pH of the solution should be neutralized if it is acidic or basic, taking care to avoid any exothermic reactions.
- Storage: Store the sealed waste containers in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Provide them with all available information on the chemical's properties and potential hazards. Under no circumstances should **ZINC194100678** waste be disposed of down the drain or in regular trash.

## Experimental Workflow for Disposal

The logical flow for the proper disposal of **ZINC194100678** is illustrated in the diagram below.



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